

# Application Notes and Protocols: Solubility of Dexamisole Hydrochloride in DMSO vs. PBS

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## Compound of Interest

Compound Name: *Dexamisole hydrochloride*

Cat. No.: *B091265*

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## Introduction

Dexamisole, the dextrorotatory isomer of tetramisole, is a synthetic imidazothiazole derivative. While its enantiomer, levamisole, is known for its immunomodulatory and anthelmintic properties, the specific biological activities and physicochemical characteristics of **dexamisole hydrochloride** are less extensively documented. Understanding the solubility of a compound in various solvents is a critical first step in preclinical and pharmaceutical development, as it influences formulation, bioavailability, and in vitro assay design. This document provides a detailed protocol for determining the solubility of **dexamisole hydrochloride** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and phosphate-buffered saline (PBS). It also presents available solubility data for the closely related compound, levamisole hydrochloride, to serve as a preliminary reference.

## Solubility Data

Quantitative solubility data for **dexamisole hydrochloride** is not readily available in the public domain. However, data for its enantiomer, levamisole hydrochloride, can provide a useful estimate due to their identical chemical composition and structure, differing only in stereochemistry. It is important to note that even enantiomers can sometimes exhibit differences in solubility. The following table summarizes the reported solubility of levamisole hydrochloride.

Solvent	Reported Solubility (Levamisole Hydrochloride)	Notes
Dimethyl Sulfoxide (DMSO)	15.5 mg/mL (64.38 mM)[1]	Requires ultrasonic treatment and warming to dissolve. Hygroscopic nature of DMSO can affect solubility.[1] One source reports it as insoluble.[2]
Phosphate-Buffered Saline (PBS)	100 mg/mL (415.35 mM)[1]	-
Water	50 mg/mL (207.68 mM)[1]	Requires ultrasonic treatment to dissolve.[1] Another source reports a solubility of 48 mg/mL (199.37 mM).[2]
Ethanol	12.5 mg/mL (51.92 mM)[1]	Requires ultrasonic treatment to dissolve.[1] One source reports it as insoluble.[2]

Note: The conflicting data for DMSO and ethanol solubility highlights the importance of experimental verification for the specific batch of the compound being used.

## Experimental Workflow for Solubility Determination

The following diagram outlines a general workflow for determining the kinetic solubility of a compound like **dexamisole hydrochloride**.

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## References

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